

Solubility of Ammonium cobalt (II) sulfate hexahydrate in water and organic solvents

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Compound of Interest

Compound Name: *Ammonium cobalt (II) sulfate hexahydrate*

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Solubility Profile of Ammonium Cobalt (II) Sulfate Hexahydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium cobalt (II) sulfate hexahydrate** ($(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$) in water and various organic solvents. This information is critical for applications ranging from crystal growth and materials science to its use as a reagent in chemical synthesis.

Solubility Data

The solubility of a substance is a fundamental chemical property that dictates its utility in various applications. Below are the compiled solubility data for **ammonium cobalt (II) sulfate hexahydrate** in aqueous and organic media.

Solubility in Water

Ammonium cobalt (II) sulfate hexahydrate is soluble in water, and its solubility demonstrates a positive correlation with temperature.^{[1][2][3]} This property is characteristic of many Tutton's salts, a class of double sulfates to which this compound belongs.

Temperature (°C)	Solubility (g/100 g of H ₂ O)
0	8.92
10	13.98
20	19.54

Data sourced from "Crystal growing wiki".

Solubility in Organic Solvents

The solubility of **ammonium cobalt (II) sulfate hexahydrate** in organic solvents is significantly lower than in water. It is generally considered insoluble in non-polar organic solvents.

Solvent	Qualitative Solubility	Quantitative Data (g/100g of solvent)
Ethanol	Insoluble	Not available
Acetone	Insoluble	Not available
Ethylene Glycol	Soluble	Not available
Glycerol	Soluble	Not available
Dimethyl Sulfoxide (DMSO)	Slightly soluble	Not available
Acetic Acid	Very slightly soluble	Not available
Dimethylformamide (DMF)	Very slightly soluble	Not available
Carbon Tetrachloride	Very slightly soluble	Not available
Hexane	Very slightly soluble	Not available
Benzene	Very slightly soluble	Not available

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **ammonium cobalt (II) sulfate hexahydrate** in water as a function of temperature. This

protocol is based on the isothermal equilibrium method.

Materials

- **Ammonium cobalt (II) sulfate hexahydrate**, analytical grade
- Deionized water
- Thermostatic water bath with temperature control ($\pm 0.1^{\circ}\text{C}$)
- Stirring hot plate with magnetic stir bars
- Calibrated thermometer
- Analytical balance ($\pm 0.0001\text{ g}$)
- Glass-stoppered flasks (e.g., 100 mL Erlenmeyer flasks)
- Syringes with filters (0.45 μm pore size)
- Drying oven
- Desiccator

Procedure

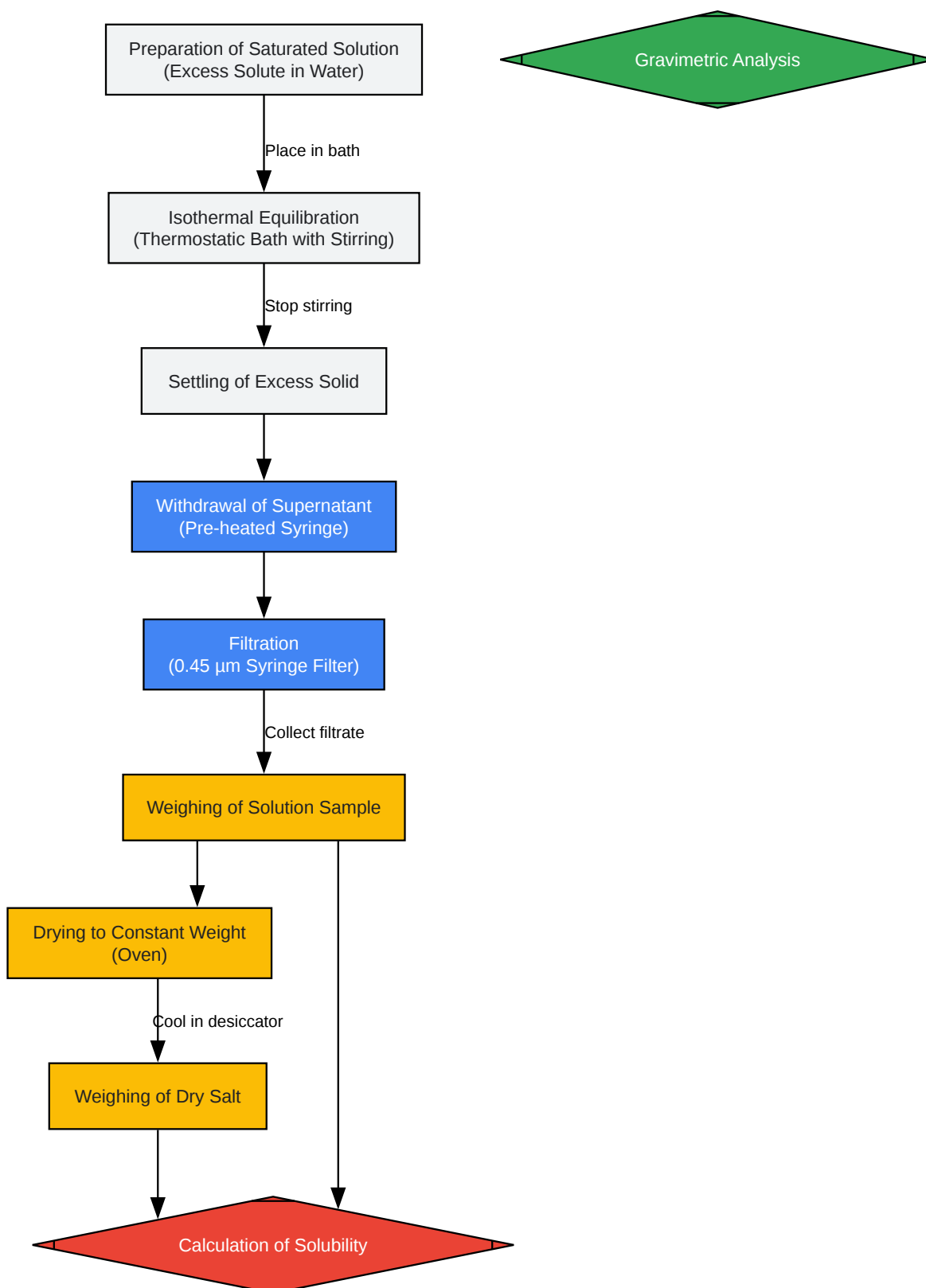
- Preparation of Saturated Solutions:
 - Add an excess amount of **ammonium cobalt (II) sulfate hexahydrate** to a series of glass-stoppered flasks containing a known volume (e.g., 50 mL) of deionized water. The excess solid is crucial to ensure that saturation is achieved.
 - Place the flasks in a thermostatic water bath set to the desired temperature.
 - Stir the solutions using magnetic stir bars for a sufficient time to reach equilibrium. A period of 24-48 hours is generally recommended, with continuous stirring.
- Sample Withdrawal and Analysis:

- Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle for at least 2 hours.
- Carefully withdraw a known volume of the clear supernatant using a pre-heated syringe to prevent crystallization upon cooling.
- Immediately filter the withdrawn sample through a 0.45 μm syringe filter into a pre-weighed weighing bottle.
- Record the exact mass of the collected solution.
- Gravimetric Determination of Solute Mass:
 - Place the weighing bottle with the solution in a drying oven set to a temperature that will evaporate the water without decomposing the salt (e.g., 80-90°C).
 - Dry the sample to a constant weight.
 - After drying, transfer the weighing bottle to a desiccator to cool to room temperature before re-weighing.
 - The difference between the final and initial mass of the weighing bottle gives the mass of the dissolved **ammonium cobalt (II) sulfate hexahydrate**.
- Calculation of Solubility:
 - The mass of the solvent (water) is calculated by subtracting the mass of the dissolved salt from the total mass of the solution sample.
 - Solubility is then expressed as grams of solute per 100 grams of solvent using the following formula:

$$\text{Solubility (g/100 g H}_2\text{O)} = (\text{mass of dissolved salt} / \text{mass of water}) \times 100$$
- Temperature Variation:
 - Repeat the entire procedure for each desired temperature to construct a solubility curve.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a solid in a liquid.

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